

# safe handling and storage procedures for 1,2-Dibromoethene

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## Compound of Interest

Compound Name: 1,2-Dibromoethene

Cat. No.: B7949689

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## Technical Support Center: 1,2-Dibromoethene

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **1,2-Dibromoethene**.

## Frequently Asked Questions (FAQs)

Q1: What is **1,2-Dibromoethene**?

A1: **1,2-Dibromoethene** (also known as 1,2-dibromoethylene or acetylene dibromide) is a dihalogenated unsaturated compound with the chemical formula  $C_2H_2Br_2$ . It exists as two geometric isomers: **cis-1,2-Dibromoethene** and **trans-1,2-Dibromoethene**. Both isomers are colorless to light yellow liquids.<sup>[1][2]</sup> It is important to distinguish this compound from 1,2-Dibromoethane ( $C_2H_4Br_2$ ), which has a different chemical structure and properties.<sup>[3]</sup>

Q2: What are the primary hazards associated with **1,2-Dibromoethene**?

A2: **1,2-Dibromoethene** is a hazardous substance. It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[2][4]</sup> It is also a lachrymator, meaning it can cause tearing of the eyes.<sup>[2]</sup> Inhalation of high concentrations may lead to central nervous system (CNS) depression.<sup>[2]</sup> Upon heating or in a fire, it can decompose to form hazardous gases such as carbon oxides and hydrogen bromide.<sup>[5]</sup>

Q3: What personal protective equipment (PPE) is required when handling **1,2-Dibromoethene**?

A3: Due to its hazardous nature, appropriate PPE is mandatory. This includes:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Inspect gloves for any damage before use.
- Skin and Body Protection: A lab coat or chemical-resistant apron. Full protective clothing may be required for larger quantities or in case of a spill.
- Respiratory Protection: All work should be conducted in a certified chemical fume hood to avoid inhaling vapors.[5] If vapors are generated outside of a hood, appropriate respiratory protection is required.

Q4: What are the proper storage conditions for **1,2-Dibromoethene**?

A4: **1,2-Dibromoethene** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5] The storage location should be secure and accessible only to authorized personnel.[5] The compound can decompose when exposed to air, moisture, or light, so storage in a dark or amber container is recommended.[2]

Q5: What materials are chemically incompatible with **1,2-Dibromoethene**?

A5: Avoid contact with strong bases, strong oxidizing agents, and magnesium.[5] Contact with some metals may lead to the evolution of flammable hydrogen gas.[2]

## Troubleshooting Guide

Problem: I notice a sweet or pungent odor during my experiment.

- Cause: This could indicate a leak in your apparatus or inadequate ventilation, leading to the release of **1,2-Dibromoethene** vapors.
- Solution: Immediately stop your work, ensure the container is sealed, and check your experimental setup for leaks within the fume hood. If you are not working in a fume hood,

move to an area with fresh air. Review your handling procedures to ensure all work is performed with adequate ventilation.

Problem: The **1,2-Dibromoethene** solution has turned light brown/yellow.

- Cause: **1,2-Dibromoethene** can decompose upon exposure to light, air, or moisture, which may cause a change in color.<sup>[2]</sup>
- Solution: This indicates potential degradation of the compound, which may affect your experimental results. It is recommended to use a fresh, unopened container of the reagent. To prevent this, always store it in a tightly sealed, dark or amber container, and minimize its exposure to the atmosphere.

Problem: I feel eye or respiratory irritation while working with the compound.

- Cause: You may be exposed to vapors due to improper handling or a failure of engineering controls like the fume hood. **1,2-Dibromoethene** is a known lachrymator and respiratory irritant.<sup>[2]</sup>
- Solution: Move to fresh air immediately. If irritation persists, seek medical attention. Re-evaluate your safety procedures and the functionality of your fume hood before resuming work. Ensure your PPE, especially eye protection, is worn correctly.

## Data Presentation

The physical properties of **1,2-Dibromoethene** vary between its cis and trans isomers.

Property	cis-1,2-Dibromoethene	trans-1,2-Dibromoethene	Mixture / Unspecified
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub>	C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub>	C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub>
Molar Mass	185.85 g/mol	185.85 g/mol	185.85 g/mol
Appearance	Colorless Liquid	Colorless Liquid	Colorless to Light Yellow Liquid
Boiling Point	112.5 °C	108 °C	~110 °C[5]
Melting Point	-53 °C[1]	-6.5 °C	-
Density	2.246 g/cm <sup>3</sup> [1]	-	2.246 g/cm <sup>3</sup> at 25 °C[5]

Data sourced from multiple references where isomer-specific information was available.[2]

## Experimental Protocols

### Protocol for Safe Dispensing of Liquid **1,2-Dibromoethene**

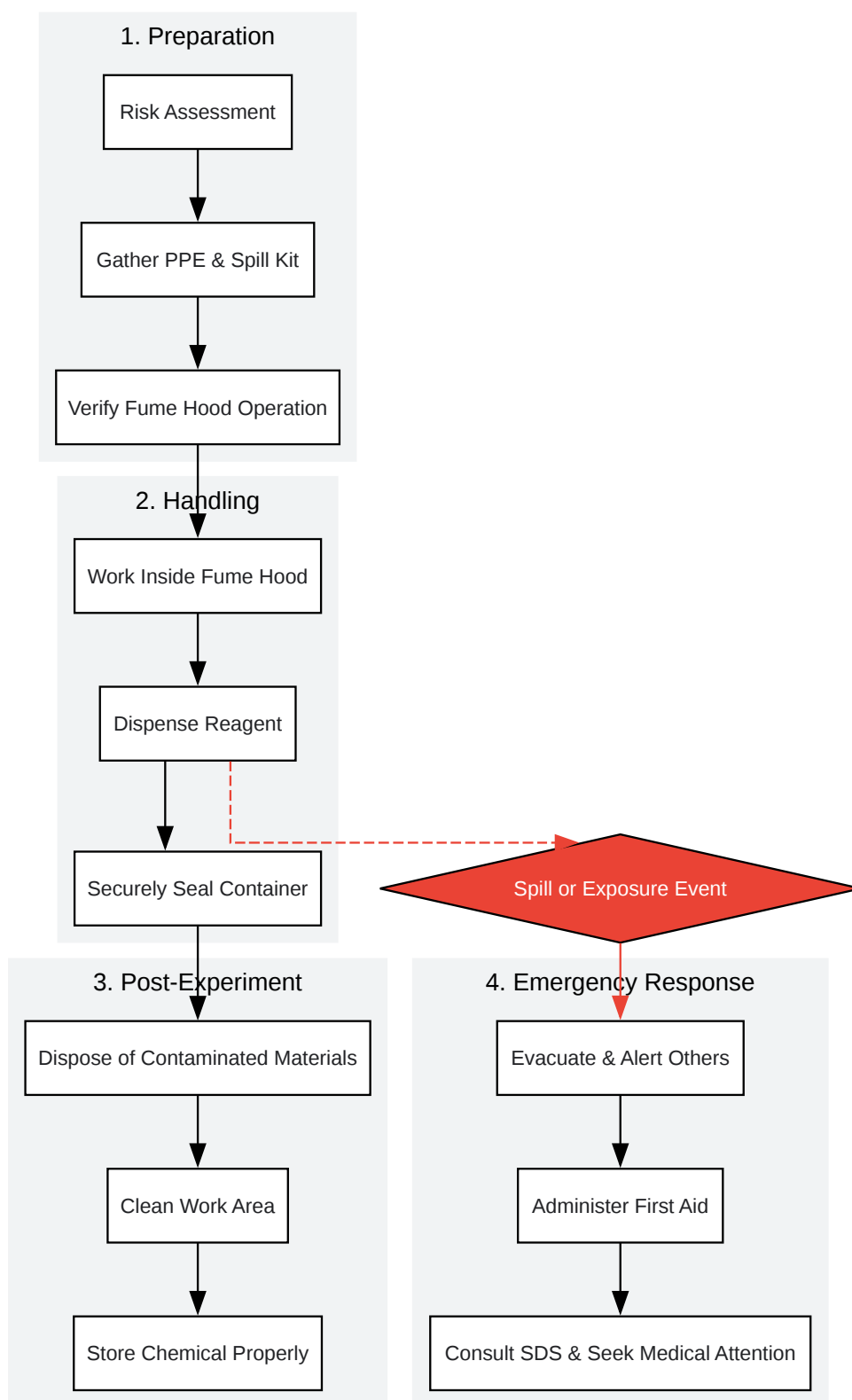
- Preparation and PPE:
  - Confirm that a certified chemical fume hood is operational.
  - Don appropriate PPE: safety goggles, chemical-resistant gloves, and a lab coat.
  - Prepare the work area inside the fume hood by laying down absorbent, disposable bench paper.
  - Ensure a chemical spill kit and appropriate waste containers are readily accessible.
- Dispensing Procedure:
  - Place the stock bottle of **1,2-Dibromoethene** and the receiving vessel in a secondary container (e.g., a plastic tray) inside the fume hood.
  - Uncap the stock bottle slowly.

- Use a clean glass pipette or syringe to carefully transfer the required volume from the stock bottle to the receiving vessel.
- Perform the transfer slowly to avoid splashing and the generation of aerosols.
- Once the transfer is complete, securely recap the stock bottle.
- Cleanup and Waste Disposal:
  - Dispose of the used pipette or syringe in a designated hazardous waste container.
  - Wipe down any minor drips in the fume hood with a paper towel, and dispose of the towel in the solid hazardous waste container.
  - Remove and dispose of contaminated gloves in the appropriate waste stream.
  - Wash hands thoroughly with soap and water after the procedure is complete.

## Mandatory Visualizations

### Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **1,2-Dibromoethene**, from initial planning to final waste disposal.

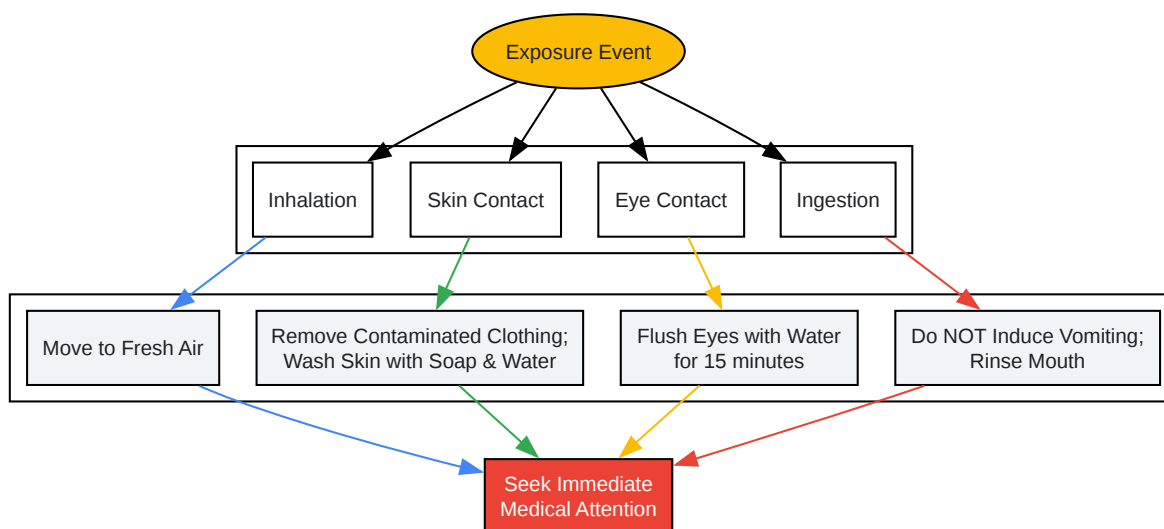


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Caption: Workflow for safe handling and emergency response for **1,2-Dibromoethene**.

## First Aid Decision Pathway

This diagram outlines the immediate steps to take following an exposure event.



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Caption: Decision pathway for first aid response to **1,2-Dibromoethene** exposure.

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## References

- 1. Cas 590-11-4, cis-1,2-Dibromoethylene | lookchem [lookchem.com]
- 2. 1,2-Dibromoethene | C<sub>2</sub>H<sub>2</sub>Br<sub>2</sub> | CID 10897 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-Dibromoethane - Wikipedia [en.wikipedia.org]
- 4. draeger.com [draeger.com]
- 5. 1,2-DIBROMOETHYLENE - Safety Data Sheet [chemicalbook.com]

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